

# Application Note: Red 33 as a Versatile Tracer Dye for Microfluidic Applications

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## Compound of Interest

Compound Name: Red 33  
CAS No.: 1342-94-5  
Cat. No.: B1172321

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## Introduction

Microfluidic technologies have revolutionized biological and chemical analysis by enabling precise manipulation of fluids in micrometer-scale channels. Tracer dyes are indispensable tools in microfluidics for visualizing flow patterns, measuring flow rates, and assessing mixing efficiency. Acid **Red 33**, also known as D&C Red No. 33, is a water-soluble, red-colored dye with a history of use in cosmetics and ingestible drugs, suggesting a degree of biocompatibility. [1][2][3][4] This application note provides a detailed protocol for the utilization of **Red 33** as a fluorescent tracer dye in microfluidic systems for both flow visualization and preliminary biocompatibility assessment.

## Physicochemical Properties of Red 33

**Red 33** is a synthetic azo dye that exhibits fluorescence, making it suitable for detection with standard fluorescence microscopy.[3] Its high water solubility is a key advantage for aqueous-based microfluidic applications.[1]

Table 1: Physicochemical Properties of **Red 33**

| Property          | Value                       | Reference |
|-------------------|-----------------------------|-----------|
| Common Names      | Acid Red 33, D&C Red No. 33 | [1][2]    |
| Molecular Formula | $C_{16}H_{11}N_3Na_2O_7S_2$ | [4]       |
| Appearance        | Dark red powder             | [1]       |
| Solubility        | Water-soluble               | [1]       |
| Emission Color    | Bluish-red in solution      | [1]       |

## Experimental Protocols

### I. Preparation of Red 33 Stock and Working Solutions

This protocol outlines the preparation of **Red 33** solutions for use in microfluidic experiments.

Materials:

- **Red 33** powder (Acid **Red 33**)
- Deionized (DI) water, sterile and filtered (0.22  $\mu$ m)
- Phosphate-buffered saline (PBS), sterile and filtered (0.22  $\mu$ m)
- 1.5 mL microcentrifuge tubes
- Vortex mixer
- Spectrophotometer

Protocol:

- Prepare 10 mM Stock Solution:
  - Accurately weigh out a small amount of **Red 33** powder.
  - Dissolve the powder in sterile DI water to a final concentration of 10 mM.
  - Vortex thoroughly to ensure complete dissolution.

- Store the stock solution in the dark at 4°C for up to one month.
- Prepare Working Solutions:
  - Dilute the 10 mM stock solution in the desired experimental buffer (e.g., DI water for flow visualization, sterile PBS for cell-based assays) to the final working concentration.
  - For flow visualization, a concentration range of 10-100  $\mu\text{M}$  is typically sufficient.
  - For cell compatibility studies, a lower concentration range of 1-10  $\mu\text{M}$  is recommended to minimize potential cytotoxicity.[\[5\]](#)
  - Always prepare fresh working solutions on the day of the experiment.

Table 2: Recommended Working Concentrations of **Red 33**

| Application            | Recommended Concentration Range | Buffer                             |
|------------------------|---------------------------------|------------------------------------|
| Flow Visualization     | 10 - 100 $\mu\text{M}$          | Deionized Water                    |
| Biocompatibility Assay | 1 - 10 $\mu\text{M}$            | Sterile PBS or Cell Culture Medium |

## II. Protocol for Flow Visualization in a Microfluidic Device

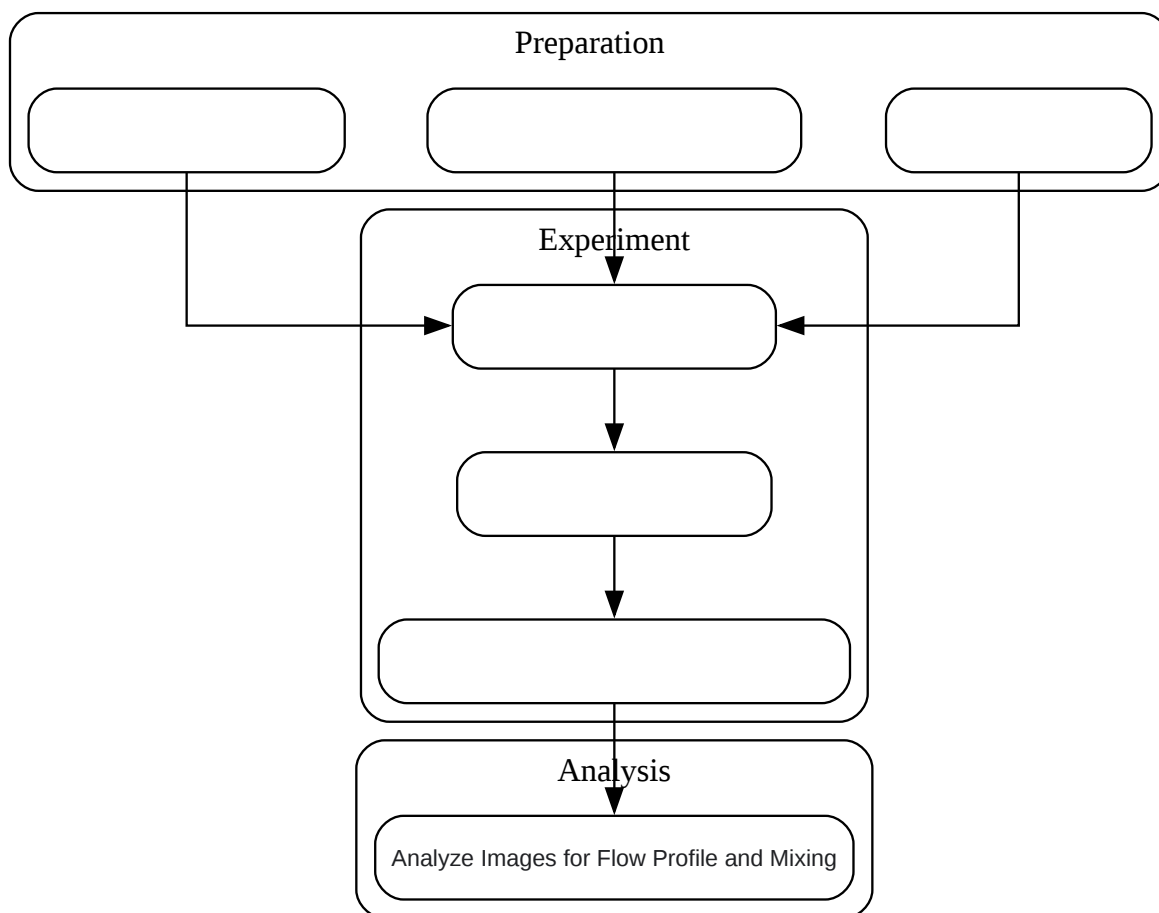
This protocol describes the use of **Red 33** to visualize flow patterns and assess mixing in a microfluidic chip.

Materials:

- Microfluidic device (e.g., PDMS-based)
- Syringe pumps and syringes
- Tubing with appropriate connectors

- **Red 33** working solution (10-100  $\mu$ M in DI water)
- DI water (for the second inlet)
- Inverted fluorescence microscope with appropriate filter sets

Experimental Workflow:



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Caption: Workflow for flow visualization using **Red 33**.

Protocol:

- Device Preparation:
  - Ensure the microfluidic device is clean and free of debris.
  - Prime the channels with the experimental buffer (DI water) to remove any air bubbles.
- Experimental Setup:
  - Fill one syringe with the **Red 33** working solution and another with DI water.
  - Connect the syringes to the respective inlets of the microfluidic device using tubing.
  - Mount the device on the stage of an inverted fluorescence microscope.
- Flow and Imaging:
  - Set the desired flow rates on the syringe pumps. For a typical PDMS device, flow rates can range from 0.1 to 10  $\mu\text{L}/\text{min}$ .
  - Begin the flow and allow it to stabilize.
  - Acquire images or videos of the flow pattern using the fluorescence microscope. Use a filter set appropriate for red fluorescence.
- Data Analysis:
  - Analyze the captured images to visualize flow streams, determine the mixing efficiency at junctions, and identify any regions of recirculation or dead volume.

### III. Protocol for Biocompatibility Assessment in a Microfluidic Cell Culture

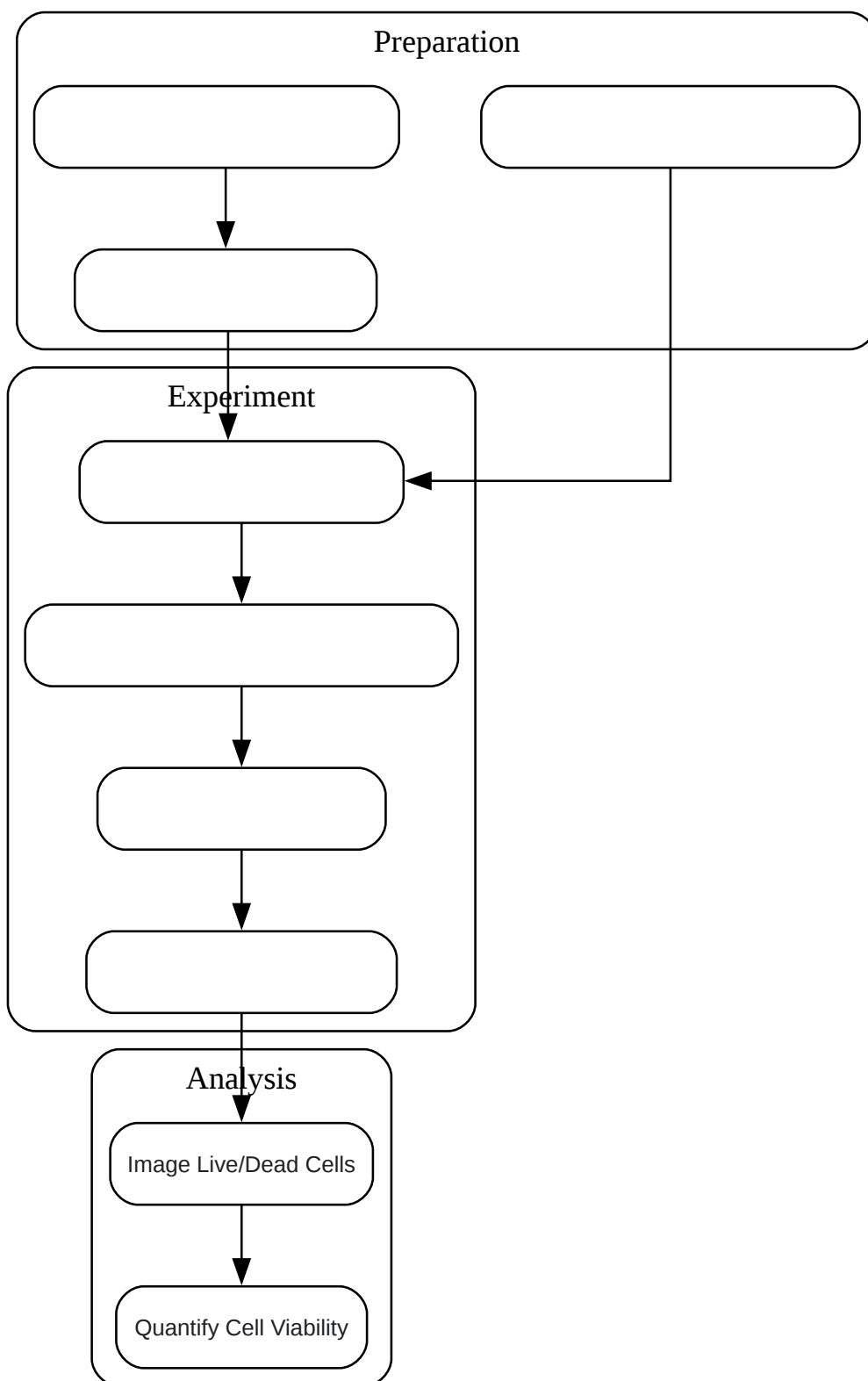
This protocol provides a method to assess the short-term biocompatibility of **Red 33** with cultured cells within a microfluidic device.

Materials:

- Microfluidic cell culture device

- Cultured cells (e.g., HeLa, HUVECs)
- Complete cell culture medium
- **Red 33** working solution (1-10  $\mu$ M in sterile cell culture medium)
- Live/dead cell viability assay kit (e.g., Calcein AM/Ethidium Homodimer-1)
- Inverted fluorescence microscope with appropriate filter sets

Experimental Workflow:



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Caption: Workflow for cell viability assay with **Red 33**.

#### Protocol:

- Cell Seeding and Culture:
  - Sterilize the microfluidic device according to standard protocols.
  - Coat the channels with an appropriate extracellular matrix protein (e.g., fibronectin) if necessary to promote cell adhesion.
  - Seed the cells into the microfluidic device and culture them under standard conditions (37°C, 5% CO<sub>2</sub>) until they are adherent and have reached the desired confluency.
- Exposure to **Red 33**:
  - Prepare the **Red 33** working solution in complete cell culture medium at the desired concentrations (e.g., 1 µM, 5 µM, 10 µM).
  - Perfuse the microfluidic channels containing the cells with the **Red 33**-containing medium. Include a control channel perfused with medium without the dye.
  - Incubate the cells for a defined period (e.g., 24 hours) under standard culture conditions.
- Viability Assessment:
  - After the incubation period, wash the cells by perfusing the channels with fresh, dye-free culture medium.
  - Prepare and introduce the live/dead viability staining solution according to the manufacturer's protocol.
  - Incubate for the recommended time.
  - Image the cells using a fluorescence microscope with the appropriate filter sets for the viability dyes.
- Data Analysis:

- Count the number of live (green fluorescence) and dead (red fluorescence) cells in multiple fields of view for each condition.
- Calculate the percentage of viable cells for each concentration of **Red 33** and compare it to the control.

## Conclusion

**Red 33** is a readily available and easy-to-use tracer dye for microfluidic applications. Its water solubility and fluorescent properties make it well-suited for flow visualization. Furthermore, its history of use in regulated products suggests it may have favorable biocompatibility for short-term studies, although this should be experimentally verified for specific cell types and applications. The protocols provided here offer a starting point for researchers to incorporate **Red 33** into their microfluidic workflows.

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